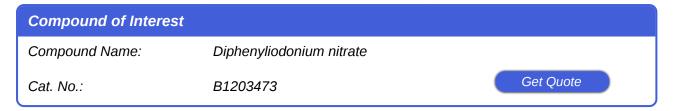


# Application Notes and Protocols for Diphenyliodonium Nitrate in Complex Organic Molecule Synthesis

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed procedures and data on the use of **diphenyliodonium nitrate** as a versatile and powerful arylation reagent in the synthesis of complex organic molecules. This hypervalent iodine reagent offers a valuable alternative to traditional metal-catalyzed cross-coupling reactions, often enabling milder reaction conditions and unique reactivity patterns. The protocols outlined below cover a range of transformations, including metal-free and palladium-catalyzed C-H arylations, as well as C-O and C-N bond-forming reactions.

# Application Note 1: Metal-Free Double Arylation of Naphthols

**Diphenyliodonium nitrate** can be employed for the direct, metal-free C- and O-arylation of naphthols in a one-pot reaction. This method provides a straightforward route to doubly arylated naphthol derivatives, which are valuable scaffolds in medicinal chemistry and materials science.

### **Quantitative Data Summary**



Entry	Substra te	Base (equiv.)	Solvent	Temper ature (°C)	Time (h)	C- Arylatio n Yield (%)	C,O- Diarylati on Yield (%)
1	2- Naphthol	K₂CO₃ (1.5)	DMF	23	1	20	8
2	2- Naphthol	K₂CO₃ (1.5)	DMF	80	1	15	10
3	2- Naphthol	CS2CO3 (1.5)	DMF	23	1	10	5
4	2- Naphthol	t-BuOK (1.5)	DMF	23	1	35	12
5	2- Naphthol	t-BuOK (1.5)	Dioxane	23	1	40	15
6	2- Naphthol	t-BuOK (1.5)	Dioxane	80	1	25	18

Data adapted from a study on the arylation of 2-naphthol using **diphenyliodonium nitrate**.[1] [2]

#### **Experimental Protocol: Double Arylation of 2-Naphthol**

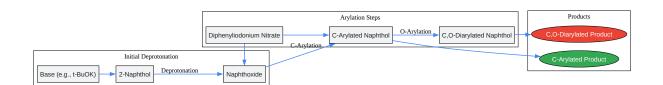
- To a solution of 2-naphthol (1.0 equiv) in the specified solvent (e.g., dioxane), add the base (e.g., t-BuOK, 1.5 equiv).
- Stir the mixture at room temperature for 10 minutes.
- Add diphenyliodonium nitrate (2.5 equiv) in one portion.
- Stir the reaction mixture at the specified temperature (e.g., 23 °C) for the indicated time (e.g., 1 hour).
- Upon completion, quench the reaction with saturated aqueous NH<sub>4</sub>Cl solution.



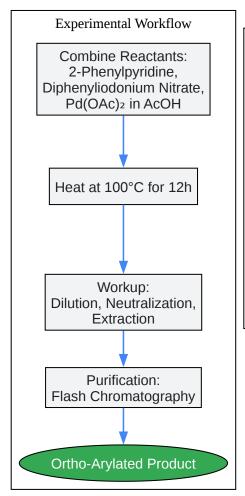
- Extract the mixture with ethyl acetate (3 x 20 mL).
- Combine the organic layers, wash with brine, dry over anhydrous Na<sub>2</sub>SO<sub>4</sub>, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to isolate the C-arylated and C,O-diarylated products.

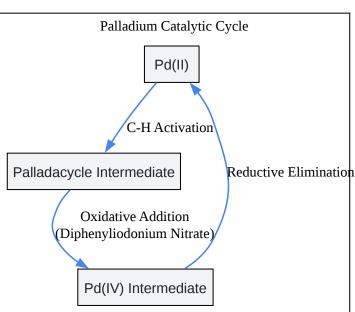
## **Proposed Reaction Pathway**

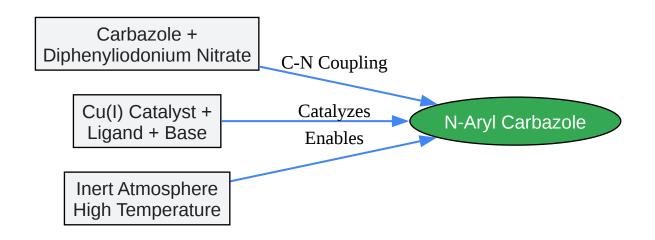














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